

# Thiol-PEG5-alcohol CAS number and molecular weight

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## Compound of Interest

Compound Name: Thiol-PEG5-alcohol

Cat. No.: B8103761

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## In-Depth Technical Guide: Thiol-PEG5-alcohol

This guide provides essential technical information for **Thiol-PEG5-alcohol**, a bifunctional molecule widely utilized by researchers, scientists, and drug development professionals in bioconjugation, surface modification, and the development of PROTACs (Proteolysis Targeting Chimeras).

## Physicochemical Properties

**Thiol-PEG5-alcohol** is a polyethylene glycol (PEG)-based linker containing a terminal thiol group and a terminal hydroxyl group. The thiol group facilitates covalent attachment to noble metal surfaces like gold and silver, while the hydroxyl group offers a site for further chemical modification. The PEG linker itself enhances solubility and biocompatibility while reducing non-specific protein binding.

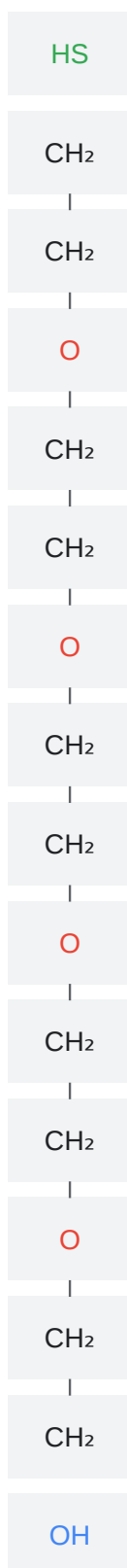
### Data Summary

The key quantitative data for **Thiol-PEG5-alcohol** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	248582-03-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	254.34 g/mol	
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>5</sub> S	

## Structural Representation

The structure of **Thiol-PEG5-alcohol** consists of a chain of five ethylene glycol units flanked by a thiol group on one end and a primary alcohol on the other. This linear structure is fundamental to its function as a flexible linker molecule.



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Caption: Chemical structure of **Thiol-PEG5-alcohol**.

## Applications in Research and Development

**Thiol-PEG5-alcohol** serves as a versatile tool in various scientific applications:

- **PROTACs:** It is used as a PEG-based linker in the synthesis of PROTACs, which are molecules designed to induce the degradation of specific target proteins within cells.
- **Bioconjugation:** The terminal functional groups allow for the conjugation of biomolecules such as proteins and peptides.
- **Surface Modification:** The thiol group enables the formation of self-assembled monolayers (SAMs) on metal surfaces, which is particularly useful in the development of biosensors and diagnostic devices. The PEG spacer in this context helps to improve the biocompatibility of these surfaces and reduce non-specific binding.
- **Nanomaterials:** It is also employed in the functionalization of nanomaterials for applications in drug delivery and polymer chemistry.

## Experimental Protocols

Detailed experimental protocols for the use of **Thiol-PEG5-alcohol** are highly dependent on the specific application. For instance, in the synthesis of a PROTAC, the protocol would involve the stepwise conjugation of a ligand for an E3 ubiquitin ligase and a ligand for the target protein to the **Thiol-PEG5-alcohol** linker. Similarly, for the formation of a SAM on a gold surface, the protocol would typically involve the immersion of the gold substrate in a solution of **Thiol-PEG5-alcohol**. For any specific application, it is recommended to consult relevant literature for established protocols.

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## References

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- To cite this document: BenchChem. [Thiol-PEG5-alcohol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103761#thiol-peg5-alcohol-cas-number-and-molecular-weight]

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